

Personal protective equipment for handling BIO5192 hydrate

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Compound of Interest

Compound Name: BIO5192 hydrate

Cat. No.: B15073678

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Essential Safety and Handling Guide for BIO5192 Hydrate

This guide provides immediate safety, handling, and disposal protocols for **BIO5192 hydrate**, a selective and potent integrin $\alpha 4\beta 1$ (VLA-4) inhibitor. While not classified as a hazardous substance, adherence to standard laboratory safety practices is essential to ensure a safe working environment for all researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

When handling **BIO5192 hydrate**, the use of appropriate personal protective equipment is mandatory to prevent inhalation, skin, and eye contact.^[1]

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must be equipped with side-shields.
Hand Protection	Protective Gloves	Chemically resistant gloves.
Body Protection	Impervious Clothing	A lab coat or other protective garment.
Respiratory Protection	Suitable Respirator	Use in areas with adequate ventilation.

Emergency Procedures

Immediate and appropriate responses in case of accidental exposure are critical. The following table outlines the initial first aid measures to be taken.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water, removing contact lenses if present. Ensure adequate flushing by separating eyelids. Seek prompt medical attention. [1]
Skin Contact	Thoroughly rinse the affected skin area with plenty of water. Remove any contaminated clothing and seek medical advice. [1]
Inhalation	Move the individual to an area with fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). [1]

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **BIO5192 hydrate** and ensuring laboratory safety.

Handling:

- Avoid the formation of dust and aerosols.[\[1\]](#)
- Work in a well-ventilated area, preferably with an appropriate exhaust ventilation system.[\[1\]](#)
- Ensure that a safety shower and an eyewash station are readily accessible.[\[1\]](#)

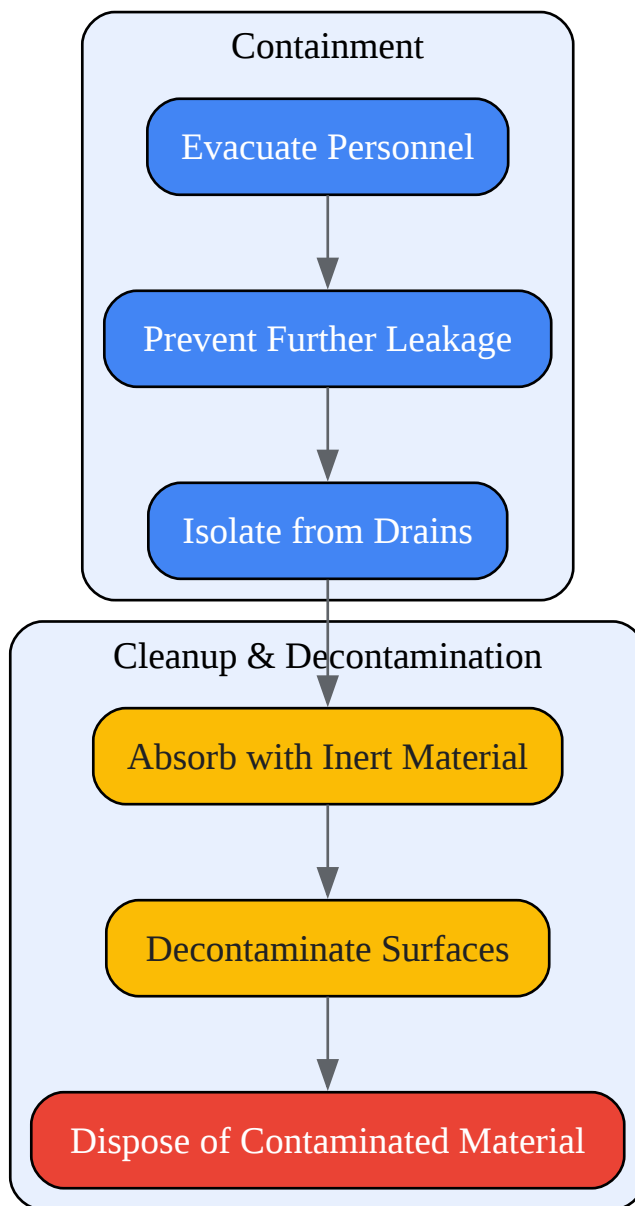
Storage:

- In solvent: Store at -80°C for up to 6 months or at -20°C for up to 1 month.[\[2\]](#) Storage should be in a sealed container, away from moisture.[\[1\]](#)
- Shipping: Can be shipped at room temperature for a duration of less than two weeks.[\[1\]](#)

Accidental Release and Disposal

In the event of a spill, immediate action should be taken to contain and decontaminate the area.

Spill Response Workflow:



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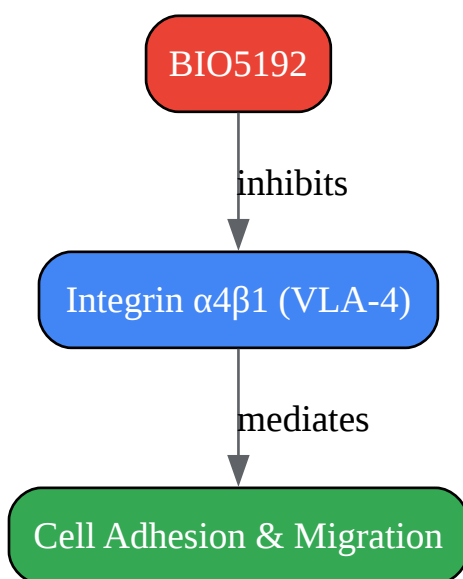
*Workflow for responding to an accidental release of **BIO5192 hydrate**.*

Decontamination and Disposal:

- For liquid spills, absorb the solution using a finely-powdered, liquid-binding material such as diatomite or universal binders.[1]
- Decontaminate affected surfaces and equipment by scrubbing them with alcohol.[1]
- Dispose of all contaminated materials in accordance with institutional and local regulations.
[1]

Signaling Pathway of BIO5192

BIO5192 is a potent inhibitor of the integrin $\alpha 4 \beta 1$, also known as Very Late Antigen-4 (VLA-4). This integrin plays a crucial role in cell adhesion and migration.



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Inhibitory action of BIO5192 on the Integrin $\alpha 4 \beta 1$ signaling pathway.

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References

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